

The Discovery and Origin of Angulatin G: A Technical Guide

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Compound of Interest

Compound Name: Angulatin G

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An In-depth Overview for Researchers, Scientists, and Drug Development Professionals

Angulatin G, a notable sesquiterpene polyol ester, has garnered attention within the scientific community for its pronounced insecticidal properties. This technical guide provides a comprehensive overview of its discovery, natural origin, chemical structure, and biological activity, with a focus on the experimental methodologies employed in its characterization. The information is tailored for researchers, scientists, and professionals involved in drug development and natural product chemistry.

Discovery and Natural Source

Angulatin G, also identified as celangulatin E, was first isolated from the root bark of *Celastrus angulatus* Maxim.[1]. This plant, belonging to the Celastraceae family, has a history in traditional Chinese medicine for its insecticidal applications. The discovery of **Angulatin G** was the result of bioassay-guided fractionation of the plant's extracts, a systematic approach to isolate biologically active compounds[1].

Physicochemical Properties and Structure Elucidation

Angulatin G is classified as a sesquiterpene polyol ester characterized by a β -dihydroagarofuran skeleton. Its molecular structure has been elucidated primarily through mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy[1].

Spectroscopic Data

While the complete raw spectroscopic data is detailed in the primary literature, a summary of the key analytical data is presented below.

Table 1: Physicochemical and Spectroscopic Data for **Angulatin G**

Property	Value
Molecular Formula	Not explicitly available in abstracts.
Mass Spectrometry	FABMS data used for initial structure confirmation.
^1H NMR	Complex spectrum indicative of a sesquiterpenoid structure.
^{13}C NMR	Confirms the presence of the β -dihydroagarofuran core and ester functionalities.
Optical Rotation	Not explicitly available in abstracts.

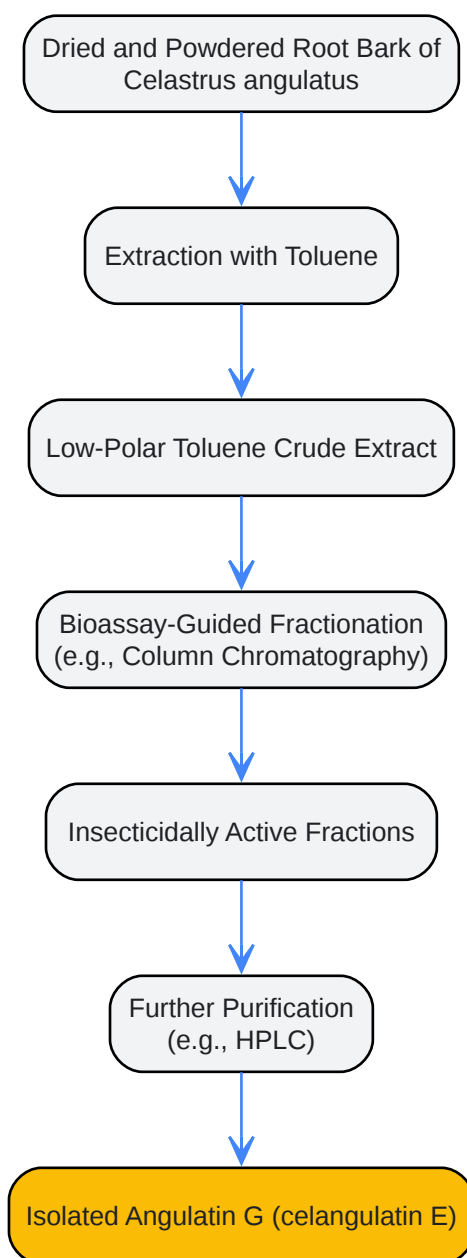
Note: Detailed peak assignments and coupling constants are found in the primary research article by Ji Zhiqing et al., 2007.

Experimental Protocols

The isolation and characterization of **Angulatin G** involved a series of meticulous experimental procedures.

Isolation of Angulatin G

The general workflow for the isolation of **Angulatin G** from the root bark of *Celastrus angulatus* is depicted in the following diagram. This process, known as bioassay-guided fractionation, involves a stepwise separation of the plant extract and testing the biological activity of each fraction to guide further purification.



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Caption: Bioassay-guided isolation workflow for **Angulatin G**.

The root bark of *Celastrus angulatus* was extracted with toluene to yield a low-polar crude extract. This extract was then subjected to various chromatographic techniques, with each resulting fraction being tested for its insecticidal activity against the target organism, *Mythimna separata*. The fractions exhibiting the highest activity were further purified, leading to the isolation of **Angulatin G**[1].

Structure Elucidation Methodology

The chemical structure of **Angulatin G** was determined using a combination of spectroscopic methods:

- **Fast Atom Bombardment Mass Spectrometry (FABMS):** This technique was employed to determine the molecular weight and elemental composition of the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H and ^{13}C NMR spectra were acquired to elucidate the carbon-hydrogen framework of the molecule. Advanced 2D NMR techniques were likely used to establish the connectivity of atoms within the structure.

Bioassay for Insecticidal Activity

The insecticidal activity of **Angulatin G** was quantified using a bioassay against the armyworm, *Mythimna separata*. The median lethal dose (LD₅₀) was determined to assess the potency of the compound[1].

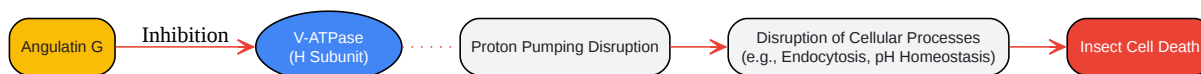
Biological Activity and Mechanism of Action

Angulatin G exhibits significant insecticidal activity. The quantitative measure of this activity is summarized in the table below.

Table 2: Insecticidal Activity of **Angulatin G**

Compound	Target Organism	Bioassay Metric	Value	Reference
Angulatin G (celangulatin E)	Mythimna separata	LD ₅₀	1656.4 µg/mL	[1]

The precise signaling pathway through which **Angulatin G** exerts its insecticidal effect has not been fully elucidated for this specific compound. However, research on related β -dihydroagarofuran sesquiterpenoids isolated from the same plant suggests a potential mechanism of action involving the disruption of a fundamental cellular process in insects. Studies have indicated that these types of compounds may target the H subunit of the vacuolar-type H⁺-ATPase (V-ATPase).



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Caption: Postulated signaling pathway for **Angulatin G**'s insecticidal activity.

V-ATPases are essential proton pumps in eukaryotic cells, responsible for acidifying various intracellular compartments. Inhibition of the H subunit of V-ATPase would disrupt this process, leading to a cascade of detrimental effects on cellular functions, ultimately resulting in cell death and the observed insecticidal outcome.

Conclusion and Future Directions

Angulatin G, a sesquiterpene polyol ester from *Celastrus angulatus*, represents a promising lead compound in the development of new insecticides. Its discovery through bioassay-guided fractionation highlights the value of natural products in this field. While its structure has been elucidated, further research is warranted to fully understand its mechanism of action and to explore its potential for synthetic modification to enhance its potency and selectivity. The detailed experimental protocols and quantitative data presented in this guide serve as a foundational resource for scientists and researchers dedicated to advancing the field of natural product-based drug discovery and development.

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References

- 1. Four novel insecticidal sesquiterpene esters from *Celastrus angulatus* - PubMed [pubmed.ncbi.nlm.nih.gov]
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